Iopamidol-d3: A Technical Overview of its Chemical Identity

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Compound of Interest

Compound Name:	*Iopamidol-d3*
Cat. No.:	*B13722587*

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This technical guide provides a focused overview of the key chemical identifiers for **Iopamidol-d3**, a deuterated analog of the non-ionic, water-soluble radiographic contrast agent, Iopamidol. Accurate identification and characterization are critical in research and development, and this document summarizes the essential physicochemical data for **Iopamidol-d3**.

Physicochemical Data Summary

The fundamental properties of **Iopamidol-d3** are presented below. This data is essential for accurate record-keeping, material specification, and experimental design.

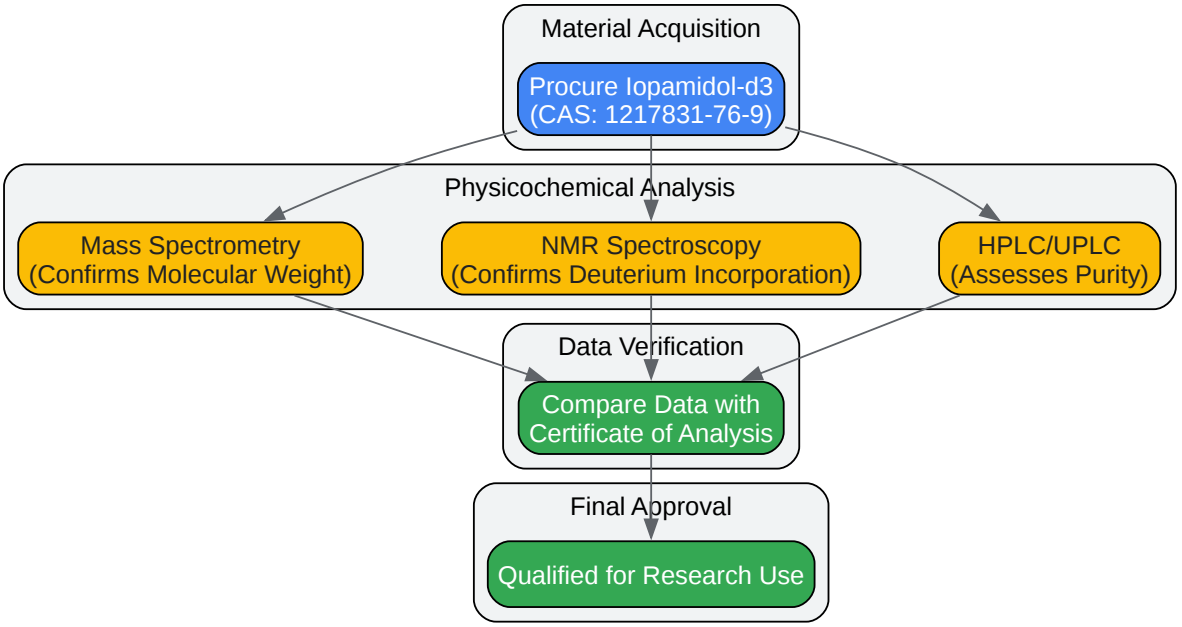
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Property	Value	Reference
CAS Number	1217831-76-9	[1][2][3][4][5]
Molecular Weight	780.10 g/mol	
Molecular Formula	$C_{17}H_{19}D_3I_3N_3O_8$	
Alternate Name	N,N′-Bis[2-hydroxy-1-(hydroxymethyl)ethyl]-5-[[(2S)-2-hydroxy-1-oxopropyl-d3]amino]-2,4,6-triiodo-1,3-benzenedicarboxamide	
Application	Deuterium labeled nonionic radiocontrast medium	

Conceptual Workflow for Isotope Labeled Compound Identification

The following diagram illustrates a generalized workflow for the confirmation of identity and purity of an isotope-labeled compound such as **Iopamidol-d3**. This process ensures that the correct material is being used in experimental settings.

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A generalized workflow for the identification of **Iopamidol-d3**.

Methodological Approach: Compound Characterization

While specific experimental protocols for the initial determination of the CAS number and molecular weight of **Iopamidol-d3** are proprietary to the manufacturers, a general methodology for the characterization of such a stable isotope-labeled compound would involve the following key techniques.

1. Mass Spectrometry (MS)

- Objective: To determine the molecular weight of the compound and confirm the incorporation of the deuterium isotopes.

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- Methodology: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) would be used. The sample would be introduced via a suitable ionization source (e.g., electrospray ionization - ESI). The instrument would be calibrated using a known standard. The mass-to-charge ratio (m/z) of the molecular ion of **Iopamidol-d3** would be measured and compared to the theoretical value calculated from its molecular formula ($C_{17}H_{19}D_3I_3N_3O_8$). The isotopic pattern would also be analyzed to confirm the presence of three deuterium atoms.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the position of the deuterium label and the overall structure of the molecule.

- Methodology: Both ^1H (proton) and ^{13}C (carbon) NMR spectra would be acquired. In the ^1H NMR spectrum of **Iopamidol-d3**, the signal corresponding to the protons on the propanoyl group would be absent or significantly reduced, confirming the location of the deuterium labels. The rest of the spectrum should be consistent with the structure of Iopamidol.

3. High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UPLC)

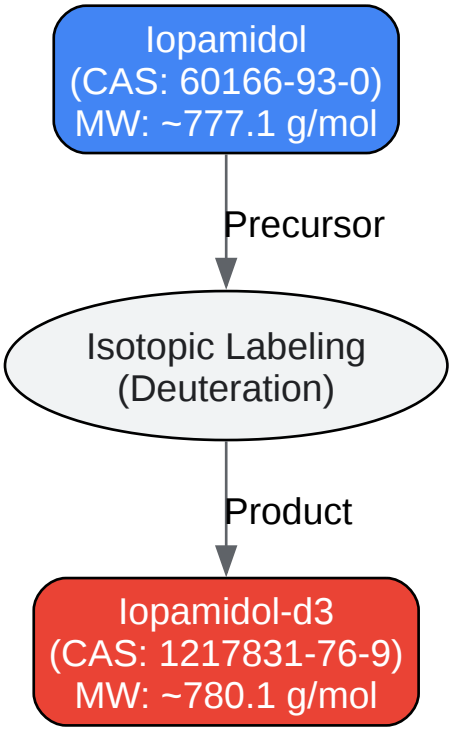
- Objective: To assess the purity of the compound.

- Methodology: A validated HPLC or UPLC method, typically using a reverse-phase column (e.g., C18), would be employed. A suitable mobile phase gradient (e.g., water and acetonitrile with a modifier like formic acid) would be used to separate **Iopamidol-d3** from any impurities. The purity would be determined by the relative peak area of the main compound detected by a UV or MS detector.

Relationship between Iopamidol and **Iopamidol-d3**

The following diagram illustrates the relationship between the parent compound, Iopamidol, and its deuterated analog, **Iopamidol-d3**. This relationship is fundamental to its application in tracer and internal standard-based studies.

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The synthetic relationship between Iopamidol and **Iopamidol-d3**.

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References

- 1. scbt.com [scbt.com]
- 2. Iopamidol-D3 | CAS No- 1217831-76-9 | Simson Pharma Limited [simsonpharma.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Iopamidol-D3 | CAS No- 1217831-76-9 | Simson Pharma Limited [simsonpharma.com]
- 5. scbt.com [scbt.com]

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